

neopentylbenzene molecular weight and formula

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Compound of Interest

Compound Name: Neopentylbenzene

Cat. No.: B092466

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Technical Data Sheet: Neopentylbenzene

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity

Neopentylbenzene, also known as (2,2-Dimethylpropyl)benzene, is an organic compound consisting of a benzene ring substituted with a neopentyl group.^[1] It is typically a colorless liquid at room temperature.^[1] Due to its structural stability and low reactivity, it finds application as a solvent and in various chemical syntheses.^[1]

Molecular Properties

The fundamental molecular properties of **neopentylbenzene** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and interpretation of experimental data.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆	^{[1][2][3][4][5]}
Molecular Weight	148.24 g/mol	^{[3][5]}
Alternate Molecular Weight	148.25 g/mol	^[2]
Alternate Molecular Weight	148.2447 g/mol	^[4]
CAS Number	1007-26-7	^{[2][3][4]}

Methodological Considerations

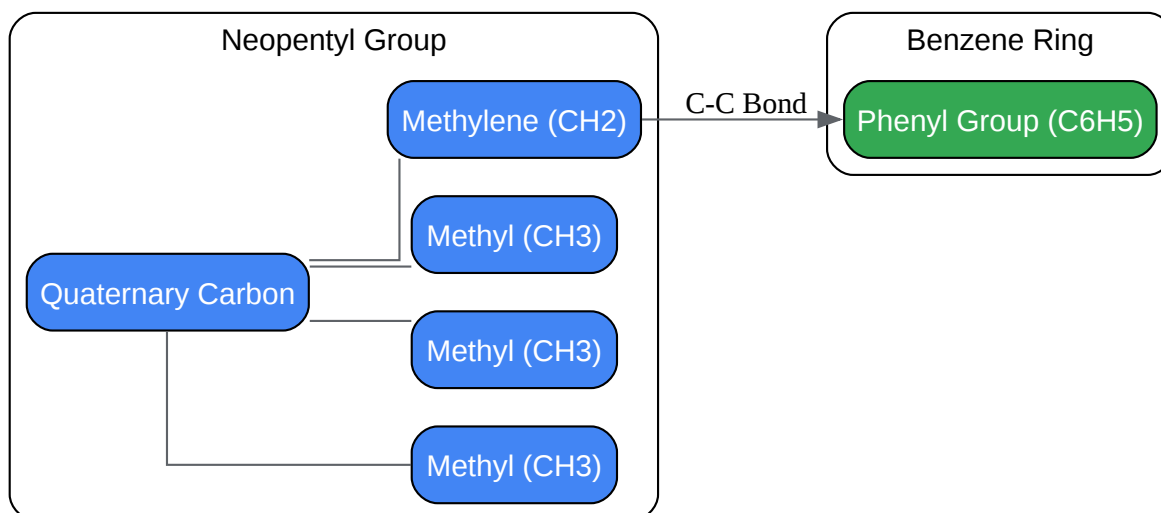
The determination of a molecule's formula and weight is a foundational step in chemical analysis.

- **Molecular Formula Determination:** The formula $C_{11}H_{16}$ is established through techniques such as elemental analysis, which determines the percentage composition of carbon and hydrogen, and mass spectrometry, which provides the mass-to-charge ratio of the molecular ion.
- **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (11 carbons and 16 hydrogens). The minor variations in reported molecular weights (e.g., 148.24 vs. 148.25) typically arise from differences in the precision of atomic weight values used in the calculation.

Given the fundamental nature of this data, detailed experimental protocols are not provided as they follow standard, universally accepted analytical chemistry procedures.

Structural Representation

To illustrate the connectivity of **neopentylbenzene**, a logical diagram of its constituent groups is provided.



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Caption: Logical diagram of **neopentylbenzene**'s structure.

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References

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